

NF023 Hexasodium: Application Notes and Protocols for Patch Clamp Electrophysiology

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Compound of Interest

Compound Name: NF023 hexasodium

Cat. No.: B1209529

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the use of **NF023 hexasodium**, a selective P2X receptor antagonist, in patch clamp electrophysiology experiments. The information compiled herein is intended to facilitate the investigation of purinergic signaling in various cell types.

Introduction

NF023 hexasodium is a potent and selective antagonist of the P2X1 purinergic receptor subtype, with weaker activity at P2X2 and P2X3 receptors. It is a suramin analogue and is widely used in electrophysiological studies to isolate and characterize ATP-gated ion channel currents. Its selectivity makes it a valuable pharmacological tool for dissecting the roles of different P2X receptor subtypes in physiological and pathological processes. This document outlines the quantitative pharmacology of NF023, detailed experimental protocols for its use in patch clamp recordings, and visual guides to the relevant signaling pathways and experimental workflows.

Quantitative Data: Antagonist Potency of NF023

The inhibitory potency of NF023 varies across different P2X receptor subtypes. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values obtained from various studies.

Receptor Subtype	Agonist	Cell Type	Electrophysiological Method	NF023 IC50	Reference
P2X1	ATP	HEK293 cells	Whole-cell patch clamp	69 nM	
P2X1	α,β -meATP	Rat vas deferens	Two-electrode voltage clamp	4.8 μ M	
P2X2	ATP	Oocytes	Two-electrode voltage clamp	1.3 μ M	
P2X3	ATP	Rat DRG neurons	Whole-cell patch clamp	1.1 μ M	
P2X3	α,β -meATP	Rat DRG neurons	Whole-cell patch clamp	1.5 μ M	
P2X4	ATP	HEK293 cells	Whole-cell patch clamp	> 100 μ M (inactive)	
P2X7	BzATP	HEK293 cells	Whole-cell patch clamp	> 10 μ M (inactive)	

Note: IC50 values can vary depending on the experimental conditions, such as agonist concentration, pH, and cell type.

Experimental Protocols

Preparation of NF023 Stock Solution

- **Reconstitution:** **NF023 hexasodium** is soluble in water and physiological buffers. For a 10 mM stock solution, dissolve 11.95 mg of NF023 (FW = 1194.5 g/mol) in 1 mL of distilled water or desired buffer.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for long-term storage. For daily use, a fresh dilution from the stock

solution is recommended.

Whole-Cell Patch Clamp Recording of P2X Receptor Currents

This protocol provides a general framework for recording P2X receptor-mediated currents in cultured cells (e.g., HEK293 cells expressing recombinant P2X receptors or dorsal root ganglion neurons).

3.2.1. Solutions

- External Solution (in mM): 147 NaCl, 2 KCl, 2 CaCl₂, 1 MgCl₂, 10 HEPES, 13 Glucose. Adjust pH to 7.3 with NaOH and osmolarity to ~310 mOsm.
- Internal Solution (in mM): 140 CsCl, 10 EGTA, 10 HEPES, 5 Mg-ATP, 0.5 Na-GTP. Adjust pH to 7.2 with CsOH and osmolarity to ~290 mOsm. Note: Cesium is used to block potassium channels. Other compositions can be used depending on the specific experimental goals.

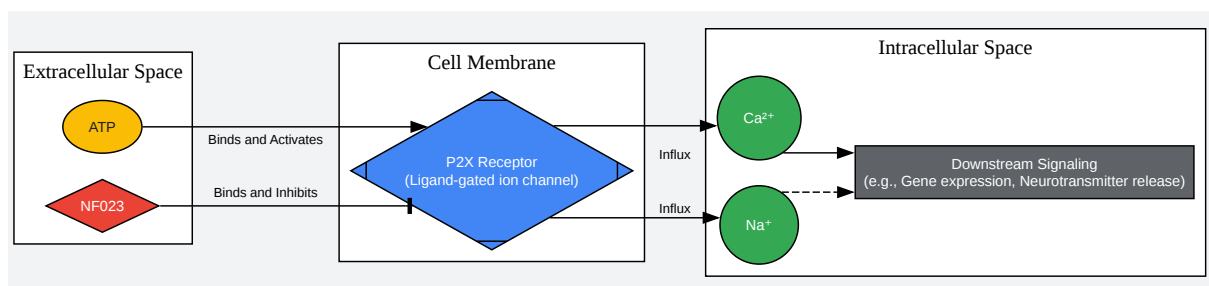
3.2.2. Electrophysiological Recording

- Cell Culture: Plate cells on glass coverslips 24-48 hours before the experiment.
- Patch Pipettes: Pull borosilicate glass pipettes to a resistance of 3-5 MΩ when filled with the internal solution.
- Whole-Cell Configuration: Obtain a giga-ohm seal on a selected cell and then rupture the membrane to achieve the whole-cell configuration.
- Voltage Clamp: Clamp the cell membrane potential at a holding potential of -60 mV.
- Drug Application: Apply ATP or other P2X receptor agonists using a fast perfusion system to evoke inward currents.
- Antagonist Application: To test the effect of NF023, pre-apply NF023 for 1-2 minutes before co-application with the agonist.

- Data Acquisition: Record membrane currents using an appropriate amplifier and data acquisition software.

Visualizations

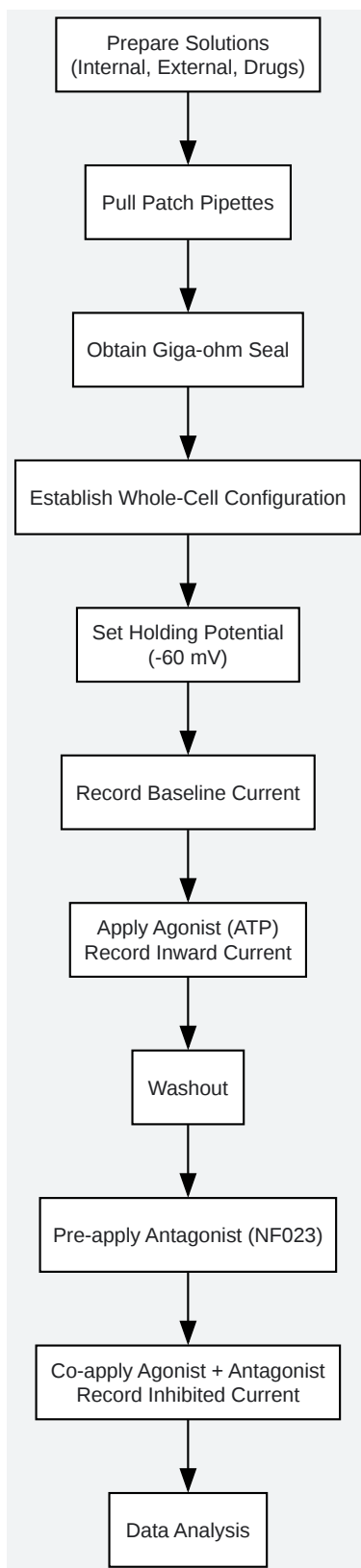
P2X Receptor Signaling Pathway and Inhibition by NF023



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Caption: P2X receptor activation by ATP and its inhibition by NF023.

Experimental Workflow for Patch Clamp Electrophysiology



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Caption: A typical workflow for a whole-cell patch clamp experiment.

Conclusion

NF023 hexasodium is a critical tool for the pharmacological characterization of P2X1, P2X2, and P2X3 receptors in patch clamp electrophysiology. Its selectivity allows for the functional isolation of these receptor subtypes, contributing to a deeper understanding of purinergic signaling in health and disease. The protocols and data presented here serve as a starting point for researchers to design and execute robust experiments in this field.

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